Technical Guide: Synthesis of 3-Ethynyl-pyridine 1-oxide

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Compound of Interest

Compound Name:	*3-Ethynyl-pyridine 1-oxide*
CAS No.:	*49836-11-5*
Cat. No.:	*B3391978*

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CAS Number: 49836-11-5 Molecular Formula: C_7H_5NO Molecular Weight: 119.12 g/mol [1]

Part 1: Executive Summary & Retrosynthetic Analysis

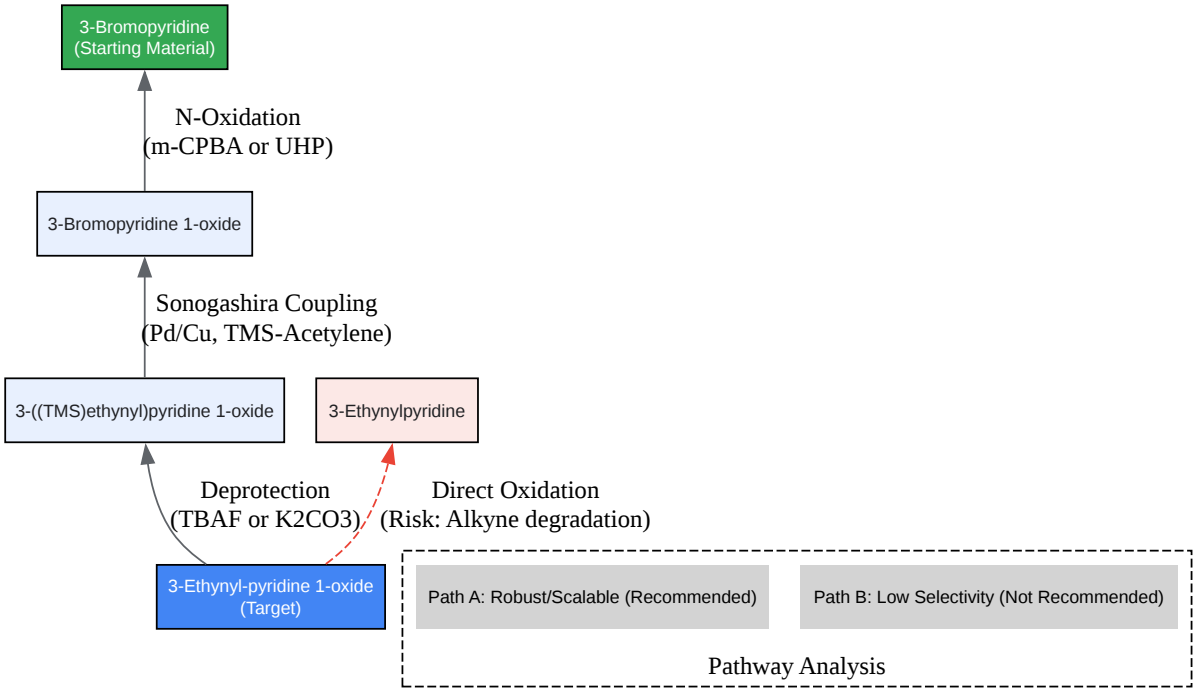
3-Ethynyl-pyridine 1-oxide is a high-value heterocyclic building block, particularly useful in "Click Chemistry" (CuAAC) for bioconjugation and as a core scaffold in medicinal chemistry (e.g., mGluR5 modulators). Its synthesis requires navigating two competing reactive functionalities: the oxidizable pyridine nitrogen and the sensitive terminal alkyne.

While direct oxidation of 3-ethynylpyridine is theoretically possible, it poses chemoselectivity challenges. The industry-preferred route prioritizes the formation of the N-oxide before installing the alkyne functionality. This "Pre-Oxidation Strategy" avoids potential side reactions such as alkyne hydration or oxidative cleavage.

Retrosynthetic Logic (DOT Diagram)

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The following diagram illustrates the two primary disconnections. Path A (Sonogashira on N-Oxide) is the recommended route for high purity and scalability.



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Figure 1: Retrosynthetic analysis showing the robust Path A (green/blue) versus the risky Path B (red).

Part 2: Detailed Synthetic Methodologies

Method A: The "Pre-Oxidation" Route (Recommended)

Strategy: Oxidize the halogenated precursor first, then install the alkyne via Sonogashira coupling. This protects the sensitive alkyne from harsh oxidation conditions.

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Step 1: N-Oxidation of 3-Bromopyridine

The oxidation of the electron-deficient pyridine ring requires a strong oxidant. m-Chloroperoxybenzoic acid (m-CPBA) is preferred for laboratory scale due to its mild temperature profile, while Urea-Hydrogen Peroxide (UHP) is safer for larger scales.

- Reagents: 3-Bromopyridine, m-CPBA (70-75%), Dichloromethane (DCM).
- Mechanism: Electrophilic attack of the peracid oxygen on the pyridine nitrogen lone pair.
- Key Insight: The 3-bromo substituent is electron-withdrawing, slightly deactivating the ring. A slight excess (1.1–1.2 eq) of oxidant and extended reaction times are often necessary compared to unsubstituted pyridine.

Step 2: Sonogashira Coupling

Coupling 3-bromopyridine 1-oxide with trimethylsilylacetylene (TMSA). The N-oxide moiety modifies the electronics of the ring, often making the C3 position more susceptible to oxidative addition by Pd(0) compared to the neutral pyridine, but it can also coordinate to the catalyst, requiring optimized ligand loads.

- Reagents: TMS-Acetylene, $Pd(PPh_3)_2Cl_2$ (Catalyst), CuI (Co-catalyst), Et_3N (Base/Solvent).
- Why TMSA? Using TMS-protected acetylene prevents double-coupling (formation of bis-pyridyl acetylene) and allows for easy handling (liquid vs. gas).

Step 3: Desilylation

Removal of the TMS group to reveal the terminal alkyne.

- Reagents: K_2CO_3 in Methanol or TBAF in THF.
- Precaution: N-oxides are polar; aqueous workups can be tricky. Using K_2CO_3/MeOH often allows filtration of the solid product or simple extraction.

Comparative Analysis of Methods

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Feature	Method A: Sonogashira on N-Oxide	Method B: Direct Oxidation of Alkyne
Chemoselectivity	High. Alkyne is introduced post-oxidation.	Low. Risk of alkyne oxidation (oxirene formation/cleavage).
Yield (Overall)	55–70% (3 steps)	30–45% (Variable, substrate dependent)
Purification	Intermediates are distinct; easy silica separation.	Difficult separation of N-oxide from unreacted alkyne.
Safety	Moderate. N-oxides are energetic; stepwise control is better.	Lower. Oxidizing a terminal alkyne with peracids can be hazardous.
Scalability	High. Steps 1 & 3 are standard; Step 2 is robust.	Low. Selectivity drops on scale.

Part 3: Experimental Protocols

Protocol 1: Synthesis of 3-Bromopyridine 1-oxide[3]

- Setup: Charge a round-bottom flask with 3-bromopyridine (10.0 mmol) and DCM (50 mL). Cool to 0°C.
- Addition: Add m-CPBA (12.0 mmol, 70% purity) portion-wise over 15 minutes.
- Reaction: Warm to room temperature (rt) and stir for 12–16 hours. Monitor by TLC (DCM/MeOH 95:5). The N-oxide will be significantly more polar (lower R_f).
- Workup: Wash with sat. $NaHCO_3$ (3 x 20 mL) to remove m-chlorobenzoic acid byproduct.
  - Note: If the N-oxide is water-soluble, use solid K_2CO_3 to neutralize and filter, or perform continuous extraction.
- Purification: Dry organic layer (Na_2SO_4), concentrate, and purify via flash chromatography (EtOAc/MeOH gradient).
- Yield: Expect 85–95% as a white/off-white solid.

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Protocol 2: Sonogashira Coupling & Deprotection

- Coupling:
  - Dissolve 3-bromopyridine 1-oxide (5.0 mmol) in dry DMF (10 mL) and Et_3N (5 mL).
  - Degas with N_2 or Ar for 15 mins.
  - Add $Pd(PPh_3)_2Cl_2$ (0.15 mmol, 3 mol%) and CuI (0.15 mmol, 3 mol%).
  - Add TMS-acetylene (6.0 mmol) dropwise.
  - Heat to 50–60°C for 4–6 hours under inert atmosphere.
  - Workup: Dilute with EtOAc, wash with water/brine (to remove DMF). Concentrate and purify intermediate (3-((trimethylsilyl)ethynyl)pyridine 1-oxide).
- Deprotection:
  - Dissolve the TMS-intermediate in MeOH (10 mL).
  - Add K_2CO_3 (1.0 eq). Stir at rt for 30–60 mins.
  - Workup: Filter off excess carbonate, concentrate, and pass through a short silica plug to obtain pure **3-ethynyl-pyridine 1-oxide**.

Part 4: Safety & Handling (E-E-A-T)

- N-Oxide Hazards: Pyridine N-oxides are energetic materials. While **3-ethynyl-pyridine 1-oxide** is relatively stable, it should not be subjected to excessive heat (>120°C) or mechanical shock, especially when dry.
- Alkyne Reactivity: Terminal alkynes can form explosive acetylides with copper or silver in their metallic form. Ensure all CuI is removed during the workup (wash with NH_4Cl/NH_3 solution).
- Peroxides: When using m-CPBA, ensure complete quenching of peroxides (check with starch-iodide paper) before concentrating the reaction mixture to prevent explosions.

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References

- Jain, S. L., Joseph, J. K., & Sain, B. (2006). Rhenium-catalyzed oxidation of tertiary nitrogen compounds to N-oxides using sodium percarbonate. Synlett, 2006(16), 2661-2663. (General N-oxidation methodology).[2][3]
- Chinchilla, R., & Nájera, C. (2007). The Sonogashira Reaction: A Booming Methodology in Synthetic Organic Chemistry. Chemical Reviews, 107(3), 874–922. (Standard coupling protocols).
- Organic Chemistry Portal. (n.d.). Synthesis of pyridine N-oxides. Retrieved from [Link]

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Sources

- 1. 3-ethynylpyridine 1-oxide - CAS:49836-11-5 - Abovchem [abovchem.com]
- 2. arkat-usa.org [arkat-usa.org]
- 3. researchgate.net [researchgate.net]
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